

1,5-Difluoro-2,4-dinitrobenzene safety and handling precautions

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Compound of Interest

Compound Name: 1,5-Difluoro-2,4-dinitrobenzene

Cat. No.: B051812

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An In-depth Technical Guide to the Safety and Handling of **1,5-Difluoro-2,4-dinitrobenzene**
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,5-Difluoro-2,4-dinitrobenzene** (CAS No. 327-92-4), a versatile reagent used in organic synthesis and biochemical studies.^[1] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification

1,5-Difluoro-2,4-dinitrobenzene is classified as a highly toxic substance. It is fatal if swallowed, and toxic in contact with skin or if inhaled.^{[2][3]} It causes skin and serious eye irritation.^[2] Furthermore, it may cause damage to organs through prolonged or repeated exposure.^{[2][3]}

GHS Hazard Classification:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	2	Danger	H300: Fatal if swallowed[3]
Acute Toxicity, Dermal	3	Danger	H311: Toxic in contact with skin[3]
Acute Toxicity, Inhalation	3	Danger	H331: Toxic if inhaled[3]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[2][4]
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity (Repeated Exposure)	2	Warning	H373: May cause damage to organs through prolonged or repeated exposure[2][3]
Skin Sensitization	1	Warning	H317: May cause an allergic skin reaction[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₆ H ₂ F ₂ N ₂ O ₄ [3][5]
Molar Mass	204.09 g/mol [5]
Appearance	Light yellow liquid or powder[6]
Melting Point	72-76 °C[6][7]
Boiling Point	132 °C at 2 torr[6]
Density	1.86 g/cm ³ [6]
Solubility	Insoluble in water[5]
Flash Point	110 °C (230 °F) - Closed Cup[8]

Safe Handling and Storage

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][6][9] All equipment containing the material should be properly grounded.[8]

Personal Protective Equipment (PPE): A comprehensive PPE plan is the first line of defense against exposure.

PPE Type	Specification
Eye/Face	Chemical safety goggles or a face shield conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 are necessary to protect against splashes. [2] [3] [6]
Skin	A lab coat or chemical-resistant apron should be worn. [9] Wear appropriate protective gloves (nitrile or butyl rubber are recommended) and clothing to prevent skin exposure. [2] [6] [9] Always inspect gloves for tears or punctures before use.
Respiratory	If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator with organic vapor cartridges is required. [2] [6]
Feet	Closed-toe shoes, preferably safety footwear, must be worn in the laboratory. [9]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[2\]](#)[\[3\]](#)[\[9\]](#)

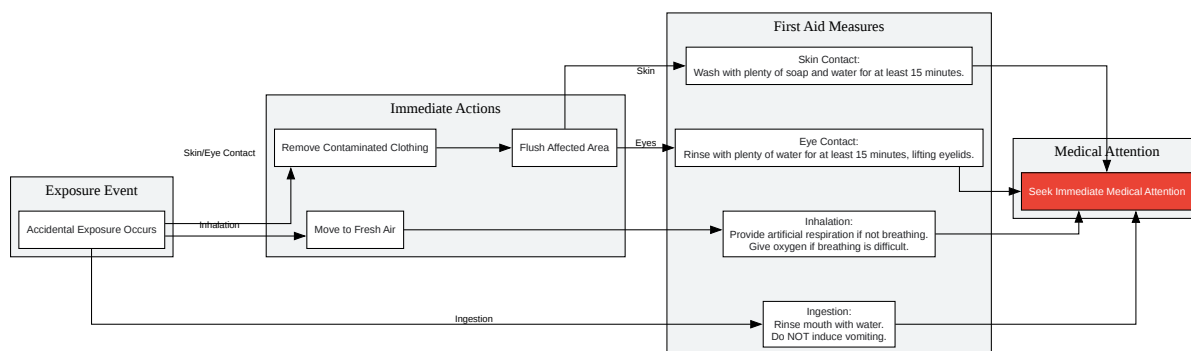
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.
[\[2\]](#)[\[6\]](#)

- Store locked up.[3]

Emergency Procedures and First Aid

The following diagram outlines the initial response to an accidental exposure to **1,5-Difluoro-2,4-dinitrobenzene**.



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Caption: Emergency response workflow for accidental exposure.

First-Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3][4] If not breathing, give artificial respiration.[3][6] Seek immediate medical attention.[6]

- Skin Contact: Immediately take off all contaminated clothing and wash it before reuse.[3] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] Seek immediate medical attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[4][6] Get immediate medical advice/attention.[4]
- Ingestion: Immediately call a poison center or doctor.[3] Rinse mouth with water.[3] Do not induce vomiting.[8] Never give anything by mouth to an unconscious person.[3][6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3][6]
- Specific Hazards: The substance is non-combustible but may decompose upon heating to produce corrosive and/or toxic fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride.[2][6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2][6]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[4] Use personal protective equipment as required, including a self-contained breathing apparatus and protective suit.[2] Ensure adequate ventilation.[2][3]
- Environmental Precautions: Do not let the product enter drains.[2][3] Avoid release to the environment.[4]
- Methods for Cleaning Up: For spills, absorb with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[6] For solids, sweep up and shovel into suitable containers for disposal.[2][3]

Stability and Reactivity

- **Reactivity:** No specific reactivity hazards have been identified under normal conditions.
- **Chemical Stability:** The product is stable under normal conditions.[4] However, it may violently decompose at temperatures above 175°C.[6]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[2][6]
- **Hazardous Decomposition Products:** Under fire conditions, it may produce carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and gaseous hydrogen fluoride (HF).[2][6]

Toxicological Information

The toxicological properties of this substance have not been fully investigated.[6] It is known to be fatal if swallowed and toxic in contact with skin or if inhaled.[2] Chronic exposure may cause damage to organs.[2][4] It may also cause an allergic skin reaction.[4]

Note: Detailed methodologies for the toxicological studies cited in the safety data sheets are not publicly available.

Disposal Considerations

Dispose of contents and container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[2][4] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2] Do not empty into drains.[2]

This technical guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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